

# Guaiacin: A Technical Overview of an Aryltetralin Lignan

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Guaiacin*

Cat. No.: *B150186*

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## Abstract

**Guaiacin**, a naturally occurring aryltetralin lignan, has garnered scientific interest due to its diverse biological activities. This technical guide provides a comprehensive overview of **Guaiacin**, focusing on its classification, physicochemical properties, and biological functions. Detailed experimental protocols for its isolation and biological evaluation are presented, alongside a discussion of its potential modulation of cellular signaling pathways. This document aims to serve as a foundational resource for researchers engaged in the study and development of **Guaiacin** and related compounds.

## Classification and Chemical Structure

**Guaiacin** is classified as an aryltetralin lignan, a class of secondary metabolites characterized by a 1-phenyltetralin skeleton.<sup>[1]</sup> Lignans, in general, are formed by the oxidative coupling of two coniferyl alcohol molecules or their equivalents. The specific stereochemistry of **Guaiacin** contributes to its unique biological activity.

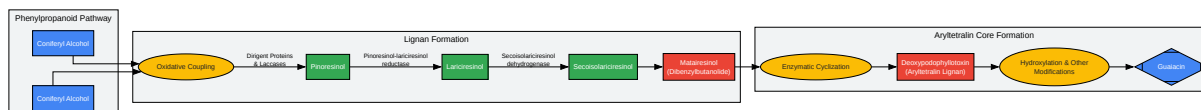
The IUPAC name for **Guaiacin** is (6R,7S,8S)-8-(4-hydroxy-3-methoxyphenyl)-3-methoxy-6,7-dimethyl-5,6,7,8-tetrahydronaphthalen-2-ol.<sup>[2][3]</sup> It possesses three defined atom stereocenters.<sup>[2][4]</sup>

Table 1: Chemical and Physical Properties of **Guaiacin**

Property	Value	Source
Molecular Formula	C20H24O4	[1][2][4]
Molecular Weight	328.4 g/mol	[2][4]
Physical State	Solid at room temperature	[2]
Boiling Point	484.5 ± 45.0 °C at 760 mmHg	[2]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[2]
LogP	4.06 - 4.5	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	3	[2]
Solubility	Soluble in DMSO; potentially soluble in water, ethanol, or DMF	[2]
Stability	Stable at ambient temperature for a few days	[2]

## Biosynthesis of Aryltetralin Lignans

The biosynthesis of aryltetralin lignans like **Guaiacin** begins with the oxidative coupling of two coniferyl alcohol units.[5] This process leads to the formation of various lignan precursors. While the specific enzymatic steps for **Guaiacin** are not fully elucidated, a generalized pathway for aryltetralin lignans provides a representative model. Dibenzylbutanolides are recognized as key precursors in the formation of the aryltetralin skeleton.[6]



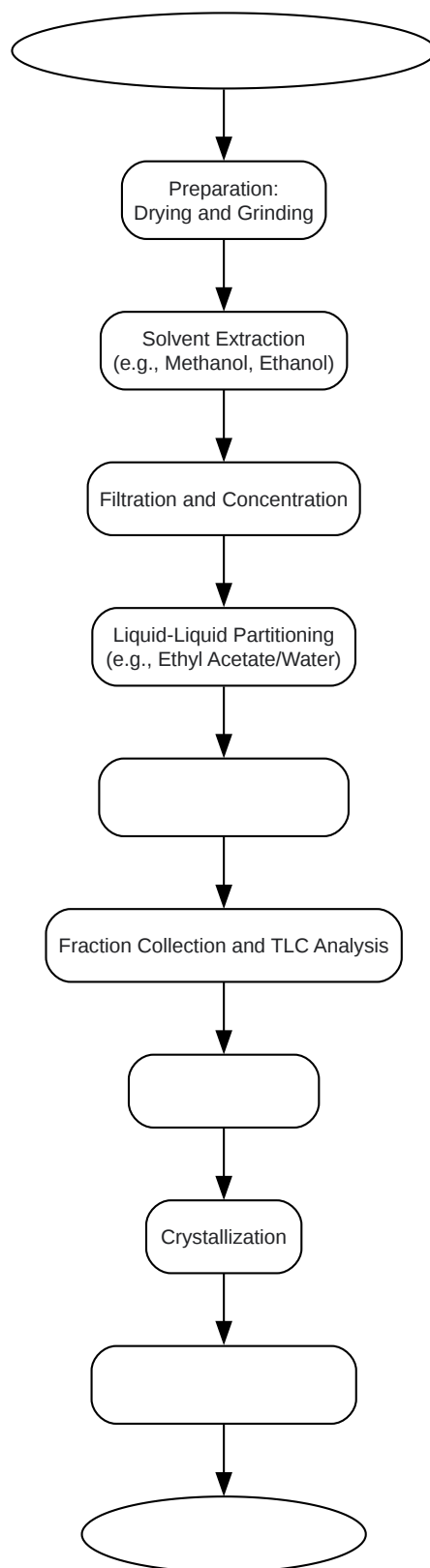
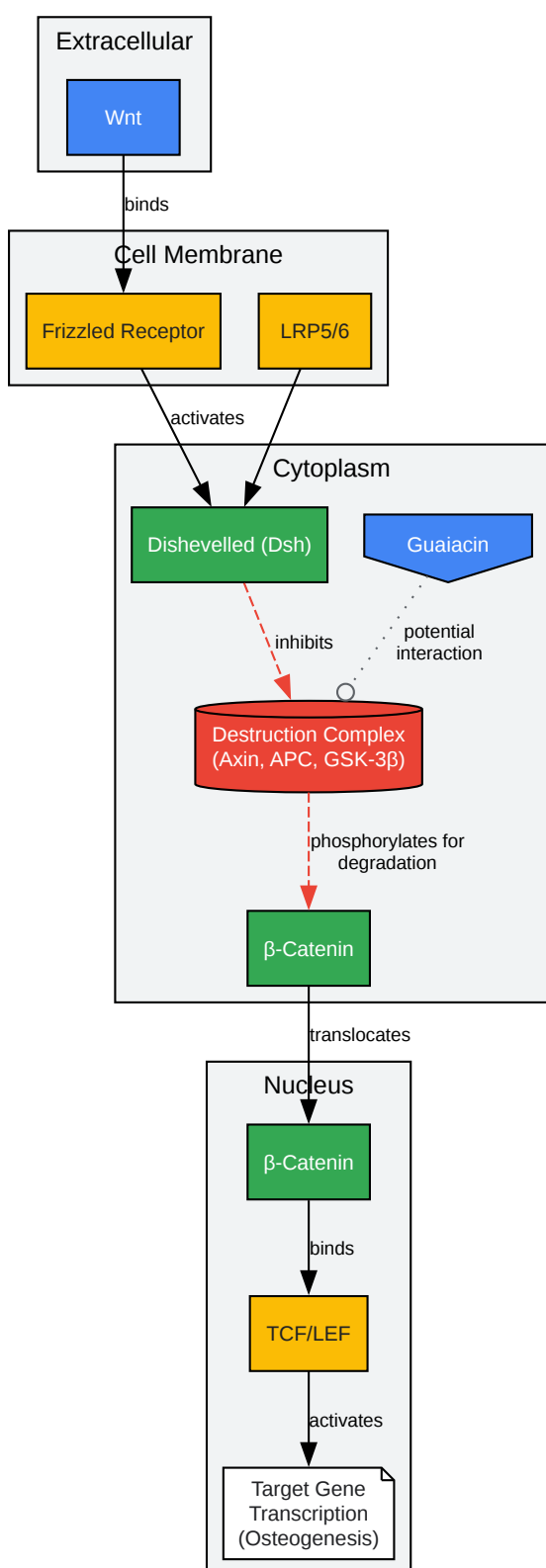
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Generalized biosynthetic pathway of aryltetralin lignans.

## Biological Activities and Signaling Pathways

**Guaiacin** exhibits several notable biological activities. It has been shown to significantly increase alkaline phosphatase activity and promote osteoblast differentiation, suggesting its potential in bone metabolism and for conditions like osteoporosis.[2][7] Additionally, (+)-**Guaiacin** demonstrates potent in vitro activity on platelet-activating factors, which could have implications for cardiovascular health and inflammatory conditions.[2] While not extensively studied, as a lignan, **Guaiacin** may also possess antioxidant, anti-inflammatory, and anticancer properties.

The mechanism of action for its effects on osteogenesis may involve the Wnt/ $\beta$ -Catenin signaling pathway, a critical pathway in cell differentiation and proliferation.[2]



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## References

- 1. Showing Compound Guaiacin (FDB012470) - FooDB [foodb.ca]
- 2. Guaiacin (36531-08-5) for sale [vulcanchem.com]
- 3. Guaiacin | C<sub>20</sub>H<sub>24</sub>O<sub>4</sub> | CID 11724027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [precision.fda.gov]
- 5. mdpi.com [mdpi.com]
- 6. Aryltetralin lignans: chemistry, pharmacology and biotransformations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Guaiacin: A Technical Overview of an Aryltetralin Lignan]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150186#guaiacin-s-classification-as-an-aryltetralin-lignan]

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